

Application Notes and Protocols for N-nitroso-furosemide Impurity Testing

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *N-nitroso-furosemide*

CAS No.: 2708280-93-5

Cat. No.: B13425972

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive protocol for the detection and quantification of the **N-nitroso-furosemide** impurity in pharmaceutical products. The methodologies outlined are based on current regulatory expectations and established analytical techniques.

Introduction

Furosemide is a potent diuretic used in the treatment of edema and hypertension.[1][2] As a secondary amine, furosemide has the potential to form **N-nitroso-furosemide**, a nitrosamine drug substance-related impurity (NDSRI).[1][2] Nitrosamine impurities are a class of compounds that are considered probable human carcinogens, making their control in pharmaceutical products a critical issue for patient safety.[3][4][5] Regulatory bodies, including the U.S. Food and Drug Administration (FDA), require manufacturers to assess and mitigate the risk of nitrosamine impurities in their products.[4][6][7]

This application note details a sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method for the analysis of **N-nitroso-furosemide**.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the analysis of **N-nitroso-furosemide**.



FULL PROTOCOL TRUNCATED

To view exact molar ratios, purification steps, and HRP optimization data, please view the interactive version.

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Formation Pathway of N-nitroso-furosemide

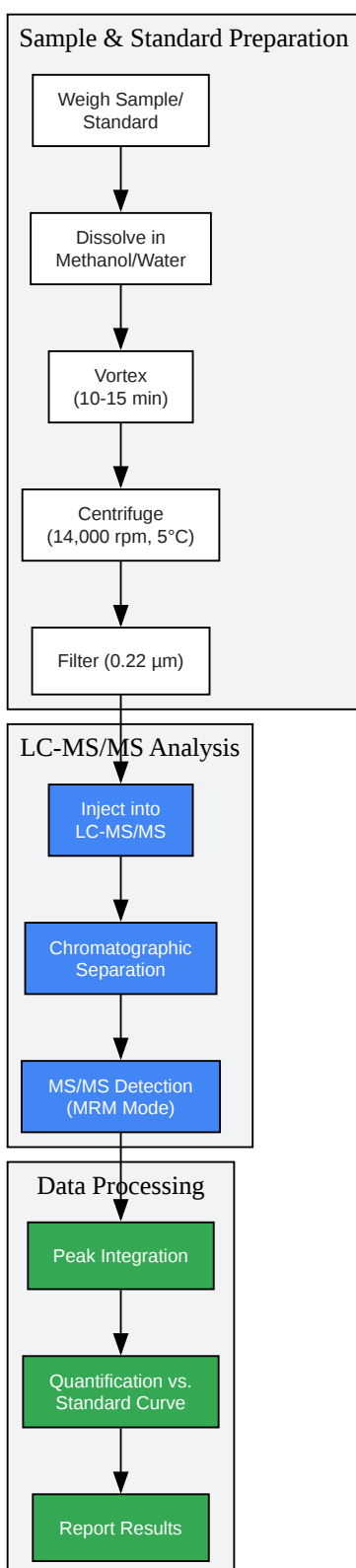
N-nitroso-furosemide is formed from the reaction of furosemide, a secondary amine, with a nitrosating agent. This reaction typically occurs under acidic conditions where nitrite salts can form nitrous acid. The secondary amine moiety of the furosemide molecule acts as a nucleophile, attacking the nitrosonium ion generated from the nitrosating agent.



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